

The Natural Occurrence of Tiglic and Angelic Acids: A Technical Guide

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Compound of Interest

Compound Name: Tiglic Acid-d3

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This in-depth technical guide explores the natural occurrence of tiglic acid and its geometric isomer, angelic acid. Found in a variety of plants and even in the defense mechanisms of insects, these unsaturated monocarboxylic acids and their esters are of growing interest for their potential applications in pharmaceuticals and fragrances. This document provides a comprehensive overview of their natural sources, quantitative data on their prevalence, detailed experimental protocols for their analysis, and an examination of their biosynthetic pathways.

Introduction to Tiglic and Angelic Acids

Tiglic acid ((2E)-2-methylbut-2-enoic acid) and angelic acid ((2Z)-2-methylbut-2-enoic acid) are cis-trans isomers. Angelic acid, the cis isomer, is less stable and can be converted to the more stable trans isomer, tiglic acid, through heat or in the presence of inorganic acids.^[1] This guide will delve into the distinct natural sources and concentrations of these two isomers.

Natural Sources and Quantitative Data

Tiglic and angelic acids are found in various natural sources, primarily in the essential oils of certain plants and as components of insect defensive secretions. The following tables summarize the quantitative data available on their occurrence.

Table 1: Quantitative Occurrence of Angelic Acid and its Esters in Plants

Plant Species	Plant Part	Compound	Concentration (%)	Reference
Anthemis nobilis (Roman Chamomile)	Flowers	Isobutyl angelate	37.22	[1]
Anthemis nobilis (Roman Chamomile)	Flowers	2-Methylbutyl angelate	18.71	
Anthemis nobilis (Roman Chamomile)	Flowers	Methylallyl angelate	11.85	
Angelica archangelica (Garden Angelica)	Root	Angelic acid	~0.3	

Table 2: Quantitative Occurrence of Tiglic Acid and its Esters in Plants

Plant Species	Plant Part	Compound	Concentration (%)	Reference
Pelargonium graveolens (Rose Geranium)	Leaves	Geranyl tiglate	0.99 - 4.52	[2]
Pelargonium graveolens (Rose Geranium)	Leaves	Geranyl tiglate	1.682	
Croton tiglium (Croton)	Seed Oil	Tiglic acid	Present*	

*Quantitative data for tiglic acid in Croton tiglium oil is not readily available in the reviewed literature, though its presence is well-established.

Table 3: Qualitative Occurrence of Tiglic and Angelic Acids in Animal Sources

Animal Species	Secretion Type	Compounds Detected	Relative Abundance	Reference
Pterostichus (Hypherpes) californicus (Carabid Beetle)	Pygidial gland defensive fluid	Tiglic acid, 2-methylbutyric acid, ethacrylic acid	-	
Various Carabid Beetles	Pygidial gland defensive secretions	Methacrylic acid, Tiglic acid, Angelic acid	Methacrylic acid is often the most dominant, followed by tiglic and angelic acids.	

Experimental Protocols

This section provides detailed methodologies for the extraction and quantification of tiglic and angelic acids and their esters from natural sources.

Extraction and Quantification of Angelic Acid Esters from *Anthemis nobilis* (Roman Chamomile) Flowers

Objective: To extract the essential oil from Roman chamomile flowers and quantify the concentration of angelic acid esters using gas chromatography-mass spectrometry (GC-MS).

Materials:

- Fresh or dried Roman chamomile flowers
- Clevenger-type apparatus for hydrodistillation
- Distilled water
- Anhydrous sodium sulfate

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Helium (carrier gas)
- DB-5 or equivalent non-polar capillary column
- Standards of angelic acid esters (e.g., isobutyl angelate)

Protocol:

- Sample Preparation: Weigh approximately 100 g of dried Roman chamomile flowers.
- Hydrodistillation:
 - Place the chamomile flowers in a 2 L round-bottom flask.
 - Add 1 L of distilled water to the flask.
 - Set up the Clevenger-type apparatus for hydrodistillation.
 - Heat the flask to boiling and continue the distillation for 3 hours, collecting the essential oil.
 - After distillation, allow the apparatus to cool and carefully collect the oil layer.
- Drying the Essential Oil: Dry the collected essential oil over anhydrous sodium sulfate to remove any residual water.
- GC-MS Analysis:
 - Sample Preparation for GC-MS: Prepare a 1% (v/v) solution of the dried essential oil in a suitable solvent (e.g., hexane or ethanol).
 - GC-MS Conditions:
 - Injector Temperature: 250 °C
 - Column: DB-5 (30 m x 0.25 mm i.d., 0.25 µm film thickness)

- Oven Temperature Program: Start at 60 °C for 2 minutes, then ramp to 240 °C at a rate of 3 °C/minute, and hold at 240 °C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/minute.
- MS Detector: Operate in electron ionization (EI) mode at 70 eV. Scan range of 40-400 m/z.
- Quantification:
 - Prepare a calibration curve using standard solutions of known concentrations of angelic acid esters.
 - Identify the angelic acid ester peaks in the sample chromatogram based on their retention times and mass spectra compared to the standards.
 - Quantify the concentration of each ester by comparing its peak area to the calibration curve.

Extraction and Quantification of Tiglic Acid from Croton tiglium Seeds

Objective: To extract the oil from Croton tiglium seeds and quantify the concentration of free tiglic acid using gas chromatography-flame ionization detection (GC-FID) after derivatization.

Materials:

- Croton tiglium seeds
- Soxhlet apparatus
- n-Hexane
- Rotary evaporator
- Methanol
- Acetyl chloride (for derivatization)

- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Gas chromatograph with a flame ionization detector (GC-FID)
- Helium (carrier gas)
- Polar capillary column (e.g., BPX70)
- Tiglic acid standard

Protocol:

- Oil Extraction:
 - Grind the Croton tigilium seeds into a fine powder.
 - Place the powdered seeds in a thimble and perform Soxhlet extraction with n-hexane for 6-8 hours.
 - After extraction, evaporate the n-hexane using a rotary evaporator to obtain the crude croton oil.
- Derivatization to Fatty Acid Methyl Esters (FAMES):
 - To a known amount of the extracted croton oil (e.g., 100 mg), add 2 mL of a 5% solution of acetyl chloride in methanol.
 - Heat the mixture at 60 °C for 1 hour in a sealed vial.
 - After cooling, add 1 mL of saturated sodium bicarbonate solution to neutralize the reaction.
 - Extract the FAMES with 1 mL of n-hexane.
 - Dry the hexane layer over anhydrous magnesium sulfate.
- GC-FID Analysis:

- Sample Preparation for GC-FID: The hexane solution containing the FAMES can be directly injected.
- GC-FID Conditions:
 - Injector Temperature: 250 °C
 - Detector Temperature: 280 °C
 - Column: BPX70 (30 m x 0.25 mm i.d., 0.25 µm film thickness)
 - Oven Temperature Program: Start at 100 °C, hold for 2 minutes, then ramp to 220 °C at 5 °C/minute, and hold for 10 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1.2 mL/minute.
- Quantification:
 - Prepare a calibration curve using standard solutions of methyl tiglate (prepared by derivatizing tiglic acid standard).
 - Identify the methyl tiglate peak in the sample chromatogram based on its retention time compared to the standard.
 - Quantify the concentration of methyl tiglate by comparing its peak area to the calibration curve. The concentration of tiglic acid in the original oil can then be calculated.

Biosynthesis and Signaling Pathways

The biosynthesis of tiglic acid has been studied in carabid beetles, where it is derived from the catabolism of the amino acid isoleucine. The proposed pathway is illustrated below. The biosynthesis of angelic acid in plants of the Apiaceae family is less well understood but is also believed to originate from isoleucine metabolism.



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Biosynthesis of tiglic acid from isoleucine in carabid beetles.

The pathway begins with the transamination of isoleucine to α -keto- β -methylvalerate, which is then oxidatively decarboxylated to 2-methylbutyryl-CoA. Dehydrogenation of 2-methylbutyryl-CoA yields tiglyl-CoA, which is subsequently hydrolyzed to tiglic acid.

Conclusion

Tiglic and angelic acids, along with their various esters, are naturally occurring compounds with a scattered but significant presence in the plant and animal kingdoms. While quantitative data is available for some sources, such as Roman chamomile and geranium, further research is needed to quantify their concentrations in other key sources like croton oil. The detailed experimental protocols provided in this guide offer a starting point for researchers interested in the extraction and analysis of these compounds. The elucidation of their biosynthetic pathways, particularly in plants, remains an area ripe for further investigation. This technical guide serves as a foundational resource for scientists and professionals in drug development, providing the necessary information to explore the potential of these fascinating natural isomers.

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References

- 1. Demonstration of a new mammalian isoleucine catabolic pathway yielding an Rseries of metabolites - PMC [pmc.ncbi.nlm.nih.gov]
- 2. D- and L-isoleucine metabolism and regulation of their pathways in Pseudomonas putida - PubMed [pubmed.ncbi.nlm.nih.gov]
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